

Essential Safety and Logistical Information for Handling Shinorine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Shinorine

Cat. No.: B1251615

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Shinorine**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Shinorine is a mycosporine-like amino acid (MAA) with potential applications in drug development due to its antioxidant and UV-absorbing properties.^{[1][2]} While comprehensive toxicological data is not readily available, the compound is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and requires careful handling to mitigate potential hazards.

Key Safety Information

Hazard Classification:

- GHS Pictogram: GHS07 (Exclamation Mark)^[3]
- Hazard Statements:^[3]
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

- Precautionary Statements:[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P312: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Quantitative Data Summary

Property	Value	Source
CAS Number	73112-73-9	[1][3]
Molecular Formula	C ₁₃ H ₂₀ N ₂ O ₈	[1][3]
Molecular Weight	332.31 g/mol	[1][3]
Boiling Point	626.9 °C	[4]
Storage	Store at 2°C - 8°C in a well-closed container.	[4]

Operational Plan: Step-by-Step Handling Procedures

This plan outlines the necessary steps for safely handling **Shinorine** in a laboratory setting.

1. Engineering Controls:

- Always handle **Shinorine** powder in a properly functioning chemical fume hood to minimize inhalation exposure.[5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.
- Hand Protection: Wear nitrile gloves. Inspect gloves for any tears or punctures before use and change them frequently, especially if they become contaminated.
- Body Protection: A lab coat is mandatory. Ensure it is fully buttoned.
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with a particulate filter is required.

3. Weighing and Preparation of Solutions:

- To minimize the dispersion of fine powder, it is recommended to weigh **Shinorine** directly in a fume hood.
- If a balance is located outside the fume hood, tare a sealed container, add the powder inside the fume hood, and then re-weigh the sealed container.
- When preparing solutions, add the solvent to the **Shinorine** powder slowly to avoid splashing.

4. Spill Management:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust.
 - Carefully scoop the material into a labeled waste container.
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area and prevent re-entry.
 - Contact your institution's environmental health and safety (EHS) department immediately.

Disposal Plan

Proper disposal of **Shinorine** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- All solid waste contaminated with **Shinorine** (e.g., weighing paper, used gloves, absorbent pads) should be collected in a dedicated, clearly labeled hazardous waste container.
- Unused **Shinorine** powder should be disposed of as chemical waste. Do not discard it in the regular trash.
- Solutions of **Shinorine** should be collected in a labeled hazardous waste container. Do not pour them down the drain.

2. Container Labeling:

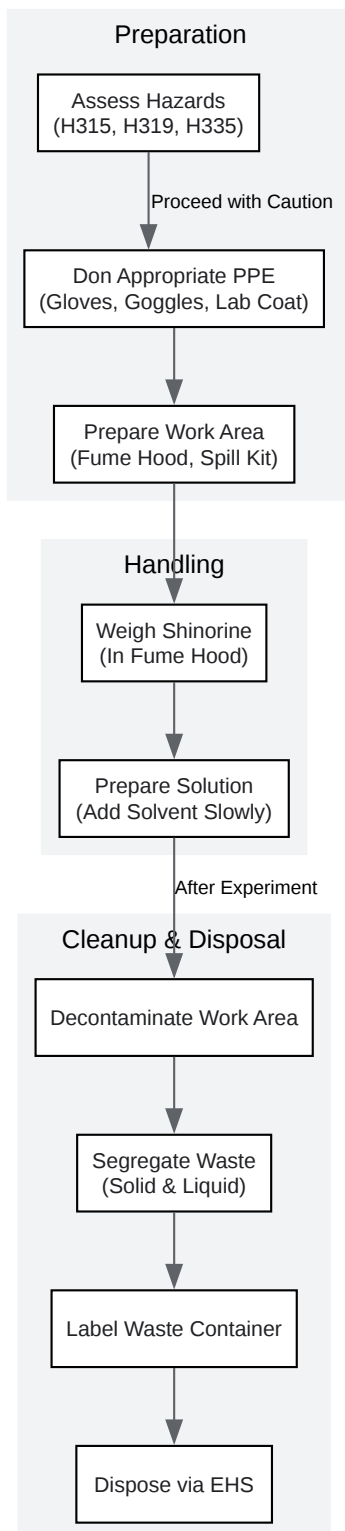
- All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**Shinorine**".
- Include the date when the waste was first added to the container.

3. Final Disposal:

- Follow your institution's specific procedures for the pickup and disposal of chemical waste. Contact your EHS department for guidance.
- Empty **Shinorine** containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of as non-hazardous waste, with the label defaced.

Visual Workflow for Handling Shinorine

Shinorine Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **Shinorine**.

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